

Personal protective equipment for handling 3,8-Dinitro-6-phenylphenanthridine

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Compound of Interest

Compound Name: 3,8-Dinitro-6-phenylphenanthridine

Cat. No.: B017715

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Essential Safety and Handling Guide for 3,8-Dinitro-6-phenylphenanthridine

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **3,8-Dinitro-6-phenylphenanthridine** in a laboratory setting. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this information is based on the general hazards associated with dinitro-aromatic compounds.

Emergency Contact Information:

- Spill or Exposure: Follow your institution's emergency procedures.
- Poison Information Center: 1-800-222-1222[1]
- CHEMTREC: (800) 424-9300[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3,8-Dinitro-6-phenylphenanthridine** is provided below.

Property	Value	Reference
CAS Number	82921-86-6	[2] [3] [4] [5]
Molecular Formula	C ₁₉ H ₁₁ N ₃ O ₄	[2] [3] [4]
Molecular Weight	345.31 g/mol	[3] [4] [5]
Appearance	Yellow Solid	[5]
Melting Point	272-274°C	[2]
Boiling Point	573.3°C at 760 mmHg	[2]
Solubility	Soluble in DMSO	[2]
Storage	Store at room temperature or 2-8°C in a refrigerator.	[3] [5]

Hazard Identification and Personal Protective Equipment (PPE)

Aromatic nitro compounds are potentially hazardous and should be handled with care. The primary hazards include toxicity, skin and eye irritation, and potential for explosive decomposition, especially with multiple nitro groups.[\[6\]](#) The following PPE is mandatory when handling **3,8-Dinitro-6-phenylphenanthridine**.

PPE Category	Required Equipment	Specifications and Best Practices
Eye Protection	Safety glasses with side shields or chemical splash goggles. A face shield is required when there is a risk of splashing or explosion.	Must meet ANSI Z.87.1 standards.[7] Contact lenses should not be worn.[6]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber or nitrile).	For extended contact, butyl rubber gloves are recommended.[8] For brief contact, nitrile gloves may be sufficient.[6] Always inspect gloves before use and dispose of them properly after handling the compound.[9]
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	A chemical-resistant apron or coveralls should be considered for procedures with a higher risk of splashing.[8]
Respiratory Protection	Work should be conducted in a certified chemical fume hood.	If a fume hood is not available or in case of a large spill, an air-purifying respirator with organic vapor cartridges is necessary.[8]

Operational Plan: Handling and Storage

Handling:

- Always handle **3,8-Dinitro-6-phenylphenanthridine** within a certified chemical fume hood to minimize inhalation exposure.[8]
- Avoid the formation of dust and aerosols.[9]
- Do not eat, drink, or smoke in the handling area.[1]

- Wash hands thoroughly with soap and water after handling.[6]

Storage:

- Store in a cool, dry, and well-ventilated area.[10]
- Keep containers tightly closed when not in use.[6][10]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[11]

Disposal Plan

All waste containing **3,8-Dinitro-6-phenylphenanthridine** must be treated as hazardous waste.

- Solid Waste: Collect solid waste in a suitable, labeled container for disposal.[6]
- Contaminated Materials: Dispose of contaminated gloves, lab coats, and other materials in accordance with institutional and local regulations for hazardous waste.[9]
- Environmental Precautions: Do not allow the chemical to enter drains or waterways.[9][11]

Experimental Protocols: Spill and Exposure Management

Minor Spill (in a fume hood):

- Restrict access to the area.
- Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.
- Collect the material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

- All materials used for cleanup should be disposed of as hazardous waste.

Major Spill (outside a fume hood):

- Evacuate the area immediately.
- Alert your institution's emergency response team.
- Do not attempt to clean up the spill without appropriate training and equipment.

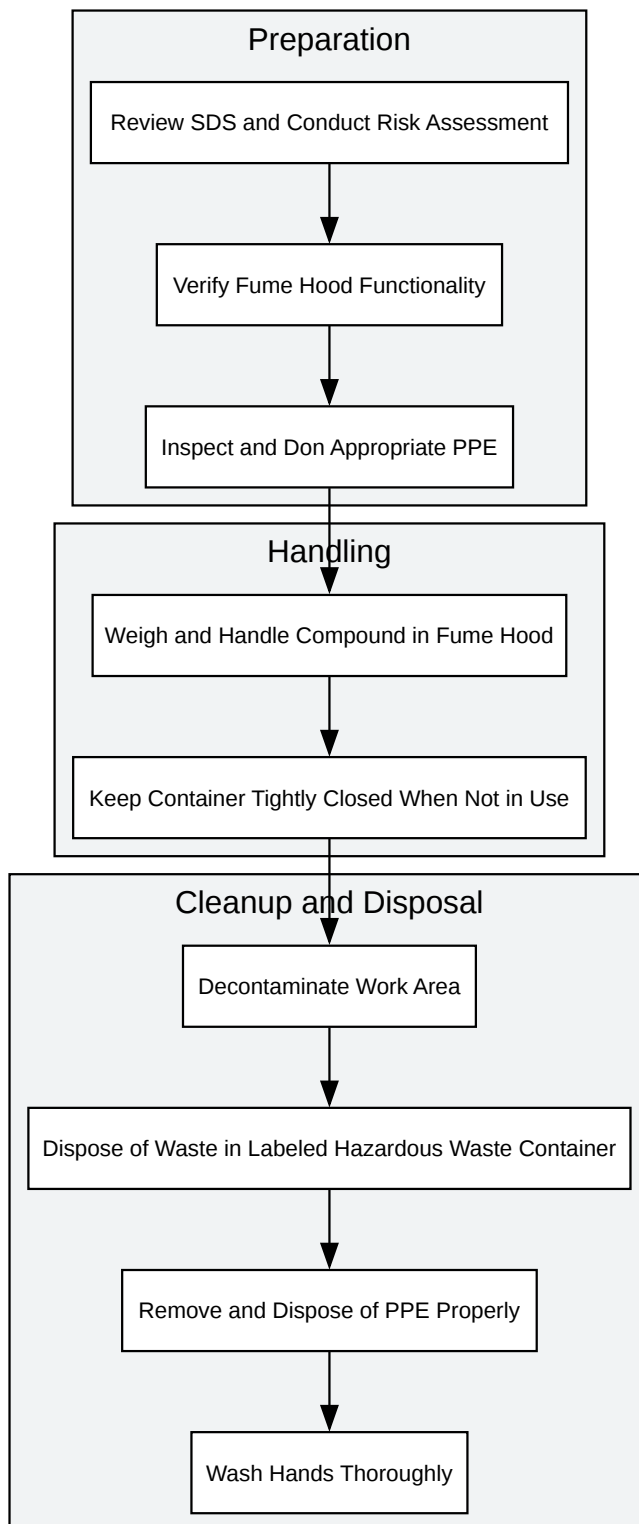
Personnel Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visual Guides

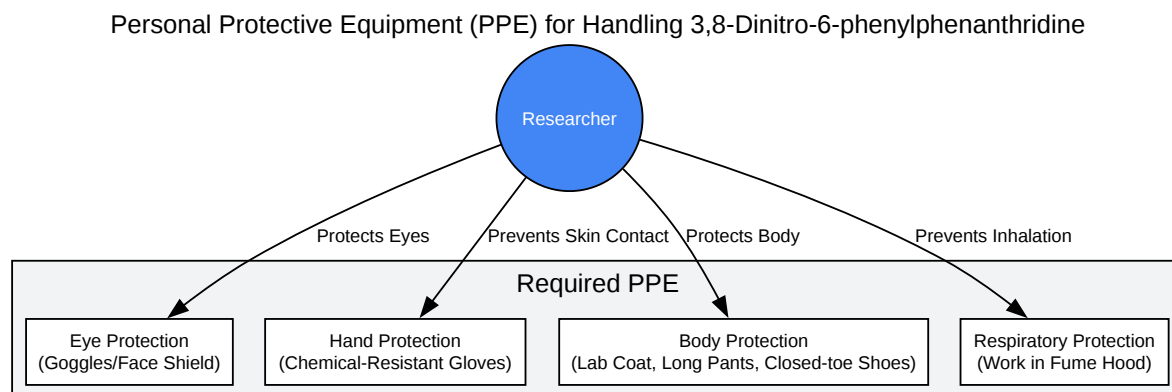
The following diagrams illustrate the essential workflows for safely handling **3,8-Dinitro-6-phenylphenanthridine**.

Safe Handling Workflow for 3,8-Dinitro-6-phenylphenanthridine



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Caption: Step-by-step workflow for the safe handling of **3,8-Dinitro-6-phenylphenanthridine**.



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Caption: Essential PPE for researchers handling **3,8-Dinitro-6-phenylphenanthridine**.

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